

An In-depth Technical Guide to the Safe Handling of Bis(trimethylstannyl)acetylene

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Compound of Interest		
Compound Name:	Bis(trimethylstannyl)acetylene	
Cat. No.:	B1580836	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and should not be substituted for a formal risk assessment or institutional safety protocols. Always consult the latest Safety Data Sheet (SDS) and your institution's specific safety guidelines before handling any chemical.

Introduction

Bis(trimethylstannyl)acetylene, with the chemical formula C8H18Sn2, is a valuable organotin reagent in organic synthesis.[1] However, like many organotin compounds, it presents significant health and safety risks.[2][3] This guide provides a comprehensive overview of the safety and handling precautions necessary for the use of **Bis(trimethylstannyl)acetylene** in a laboratory setting.

Hazard Identification and Classification

Bis(trimethylstannyl)acetylene is classified as a highly toxic and flammable solid.[4] It is fatal if swallowed, in contact with skin, or if inhaled.[1] This compound is also very toxic to aquatic life with long-lasting effects.[1]

GHS Hazard Classification:



Hazard Class	Category
Acute Toxicity, Oral	Category 2[5]
Acute Toxicity, Dermal	Category 2
Acute Toxicity, Inhalation	Category 2
Flammable Solid	Category 1
Hazardous to the Aquatic Environment, Acute Hazard	Category 1
Hazardous to the Aquatic Environment, Chronic Hazard	Category 1

Hazard Statements:

- H228: Flammable solid.
- H300 + H310 + H330: Fatal if swallowed, in contact with skin or if inhaled.
- H410: Very toxic to aquatic life with long lasting effects.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Bis(trimethylstannyl)acetylene** is provided below.



Property	Value
CAS Number	2117-50-2[5]
Molecular Formula	C8H18Sn2[1]
Molecular Weight	351.65 g/mol
Appearance	Colorless liquid or solid[1]
Melting Point	59-61 °C[1]
Boiling Point	126-130 °C[6]
Solubility	Insoluble in water; soluble in organic solvents like ether and tetrahydrofuran.[1]
Volatility	Volatile at room temperature.[1]

Safe Handling and Storage Protocols

Due to its high toxicity and reactivity, strict adherence to safety protocols is mandatory when handling **Bis(trimethylstannyl)acetylene**.

Engineering Controls

- All work with Bis(trimethylstannyl)acetylene must be conducted in a certified chemical fume hood with a high level of ventilation.
- Ensure that a safety shower and eyewash station are readily accessible and in good working order.[7]

Personal Protective Equipment (PPE)

A standard Level C PPE ensemble is recommended for handling organotin compounds.[2] This includes:

 Respiratory Protection: A full-face or half-mask air-purifying respirator with appropriate cartridges for organic vapors and particulates.[2] A dust mask type N95 (US) or type P2 (EN 143) respirator cartridges are also suggested.[6]



- Eye and Face Protection: Chemical safety goggles and a face shield are required.[2][7]
- Skin Protection:
 - Gloves: Double gloving with chemically resistant outer and inner gloves (e.g., nitrile or neoprene) is essential.[2]
 - Clothing: A flame-retardant and chemical-resistant lab coat or coveralls should be worn.
- Footwear: Steel-toed, chemical-resistant boots are recommended.[2]

Storage

- Store in a tightly closed, clearly labeled container in a cool, dry, and well-ventilated area.
- Keep away from strong oxidizing agents.[2]
- Many organotin reagents are air-sensitive and are supplied in Sure/Seal[™] bottles, which require transfer under an inert atmosphere.[2][3]
- Store as a flammable solid hazardous material (Storage Class Code 4.1B).

Experimental Procedures

The following are generalized protocols for handling **Bis(trimethylstannyl)acetylene**. Specific experimental procedures should be developed and reviewed as part of a formal risk assessment.

General Handling

- Never work alone when handling this compound.[3]
- Avoid direct contact with skin, eyes, and clothing.[1] Do not breathe dust or vapors.[1]
- Wash hands and skin thoroughly after handling.[5]
- Use non-sparking tools and take precautionary measures against static discharge.

Transfer of Reagent (from a Sure/Seal™ bottle)



This procedure should be performed under an inert atmosphere (e.g., argon or nitrogen).

- Preparation: Ensure all glassware is flame-dried and cooled under an inert atmosphere.[3]
- Inert Atmosphere: Pierce the septum of the Sure/Seal[™] bottle with a needle connected to a Schlenk line supplying an inert gas to maintain a positive pressure.[3]
- Syringe Preparation: Purge a clean, dry syringe (with a needle of <16 gauge) with the inert gas from the Schlenk line.[3]
- Withdrawal: Insert the needle of the purged syringe through the septum into the Sure/Seal™ bottle and carefully withdraw the desired amount of the reagent.
- Transfer: Transfer the reagent to the reaction flask.
- Cleaning: Immediately rinse the syringe and needle with a suitable dry solvent (e.g., hexanes or toluene) into a designated waste container.[3]
- Resealing: Cover the puncture holes in the septum with tape and replace the cap. Seal the cap with Parafilm®.[3]

Emergency Procedures Spills

- Evacuate the area immediately.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material.
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Decontaminate the spill area with a suitable solvent, followed by soap and water.

First Aid Measures

Inhalation: Move the person to fresh air immediately and seek urgent medical attention.



- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.[1][2] Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2] Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[2]

Waste Disposal

All waste containing **Bis(trimethylstannyl)acetylene** must be treated as hazardous waste and disposed of in accordance with institutional and regulatory guidelines.[1][2]

Decontamination of Glassware

Glassware that has been in contact with organotin compounds should be decontaminated before standard washing.

- Rinse the glassware with a suitable organic solvent (e.g., hexanes or toluene) into a designated organotin waste container.[3]
- Immerse the rinsed glassware in an oxidizing bath (e.g., commercial bleach or a nitric acid solution) in a fume hood for several hours to oxidize the residual organotin compounds.[2]
- After the oxidative soak, rinse the glassware with deionized water and then wash using standard laboratory procedures.[2]
- The decontamination bath should be disposed of as hazardous waste.

Treatment of Liquid Waste

A general procedure for the oxidative treatment of liquid organotin waste to reduce its toxicity is as follows:

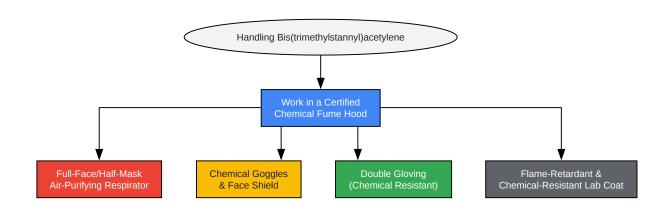
• Dilution: In a chemical fume hood, dilute the concentrated organotin waste with a compatible solvent.[2]



- Oxidation: Slowly add an oxidizing agent, such as commercial bleach, to the diluted waste while stirring. This reaction can be exothermic, so add the oxidant in small portions and monitor the temperature.[2]
- Reaction Time: Allow the mixture to react for several hours (overnight is recommended) with continued stirring to ensure complete oxidation.[2]
- Neutralization: If the resulting solution is acidic or basic, neutralize it to a pH between 6 and
 8.[2]
- Disposal: The treated waste, now containing less toxic inorganic tin compounds, must still be disposed of as hazardous waste in a designated, labeled container.

Visualized Workflows

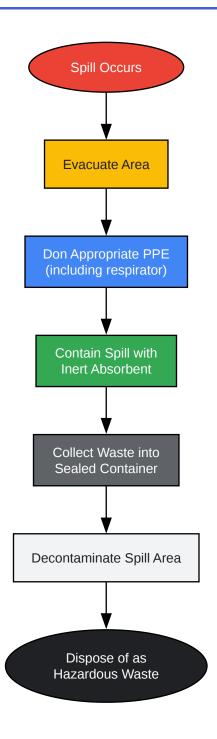
The following diagrams illustrate key safety and handling workflows for **Bis(trimethylstannyl)acetylene**.



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Caption: Required Personal Protective Equipment (PPE) workflow.

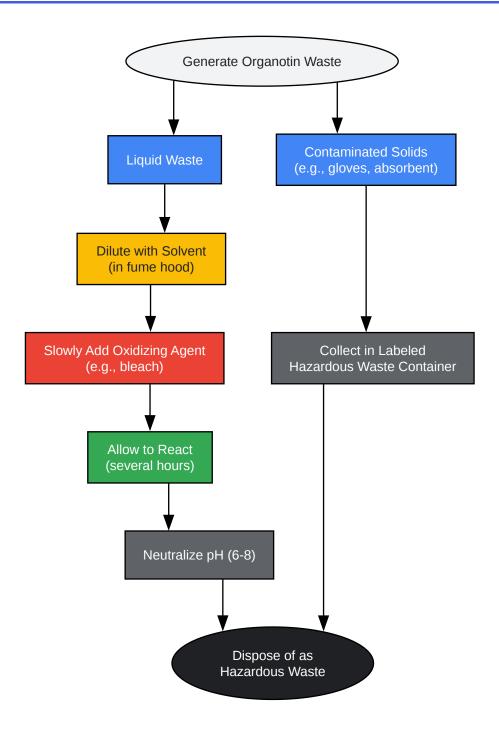




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Caption: Emergency spill response workflow.





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Caption: Organotin waste disposal workflow.

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